Structural Elucidation of Diaminopyrimidines via High-Field NMR Spectroscopy

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Compound of Interest

Compound Name:	*4,6-Diaminopyrimidine sulfate*
CAS No.:	*123501-43-9*
Cat. No.:	*B056016*

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Executive Summary

Diaminopyrimidines, exemplified by pharmacophores like Trimethoprim and Pyrimethamine, represent a critical scaffold in medicinal chemistry, particularly for DHFR (dihydrofolate reductase) inhibition. Their analysis is complicated by three factors: poor solubility in non-polar solvents, prototropic tautomerism, and exchangeable amino protons.

This guide provides a definitive protocol for the full structural assignment of diaminopyrimidines using 1H and 13C NMR. It moves beyond basic spectral acquisition to address the specific challenges of quadrupolar nitrogen influence, solvent-solute hydrogen bonding, and distinguishing regioisomers (e.g., 2,4- vs. 4,6-diamino).

Part 1: The Chemical System & Solvent Selection

The Solubility-Exchange Paradox

Diaminopyrimidines are highly polar. While

is the standard NMR solvent, it is often unsuitable for this class due to:

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- Insolubility: The planar, stacking nature of the ring leads to aggregation.
- Invisible Protons: In

  , trace acid catalyzes the exchange of amino (

) protons, broadening them into the baseline.

The DMSO-d6 Imperative

Dimethyl Sulfoxide-d6 (DMSO-d6) is the mandatory solvent for primary characterization.

- Mechanism: DMSO acts as a hydrogen bond acceptor.[1] It "locks" the amino protons (

  ), slowing their exchange rate significantly.
- Result:

  protons appear as distinct, integrateable singlets (broad but visible) rather than disappearing.

> *Critical Check: If your*
>
> signals are invisible in DMSO-
>
> , your sample likely contains residual water or acid. Add activated 4Å molecular sieves directly to the NMR tube and re-acquire after 15 minutes.

Part 2: 1H NMR Analysis – The Proton Fingerprint

The 1H NMR spectrum of a diaminopyrimidine is defined by the electronic disparity between the electron-deficient ring and the electron-donating amino groups.

The Pyrimidine Ring Protons

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In a 2,4-diaminopyrimidine core (unsubstituted at C5/C6), the ring protons show distinct shielding patterns:

- H6 (Deshielded): Located adjacent to the ring nitrogen (N1). It appears downfield, typically

  7.5 – 8.0 ppm.

- H5 (Shielded): Located between the two carbons bearing amino groups (in 4,6-isomers) or adjacent to C4-NH2. The electron density donated by the amino groups shields this position, shifting it upfield to

  5.5 – 6.2 ppm.

- Coupling: If unsubstituted, H5 and H6 couple with a characteristic vicinal constant

  .

The Amino Protons ( )

In dry DMSO-

, the two amino groups in asymmetric pyrimidines (e.g., 2,4-diamino) are chemically non-equivalent.

- 2-NH2: Generally appears at

  5.8 – 6.5 ppm.[2]

- 4-NH2: Generally appears at

  6.5 – 7.5 ppm.

- Integration: These must integrate to 2H each. A deficit usually indicates partial protonation or fast exchange.

Part 3: 13C NMR Analysis – The Carbon Skeleton

The 13C spectrum provides the most definitive proof of the substitution pattern.

Chemical Shift Logic

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Carbon Position	Chemical Environment	Typical Shift (ppm)	Diagnostic Feature
C2	Guanidine-like (N-C=N)	160 - 164	Most deshielded; often weak intensity.
C4	Amidine-like (N=C-N)	160 - 164	Close to C2; requires HMBC to distinguish.
C6	Imine-like (C=N)	155 - 160	Deshielded, but less than C2/C4 if unsubstituted.
C5	Enamine-like (C=C-N)	80 - 105	Highly Shielded. The diagnostic "hole" in the aromatic region.

Key Insight: The extreme upfield shift of C5 (< 110 ppm) is the hallmark of electron-rich pyrimidines. If this signal is above 120 ppm, the amino groups are likely not attached or are heavily electron-withdrawn.

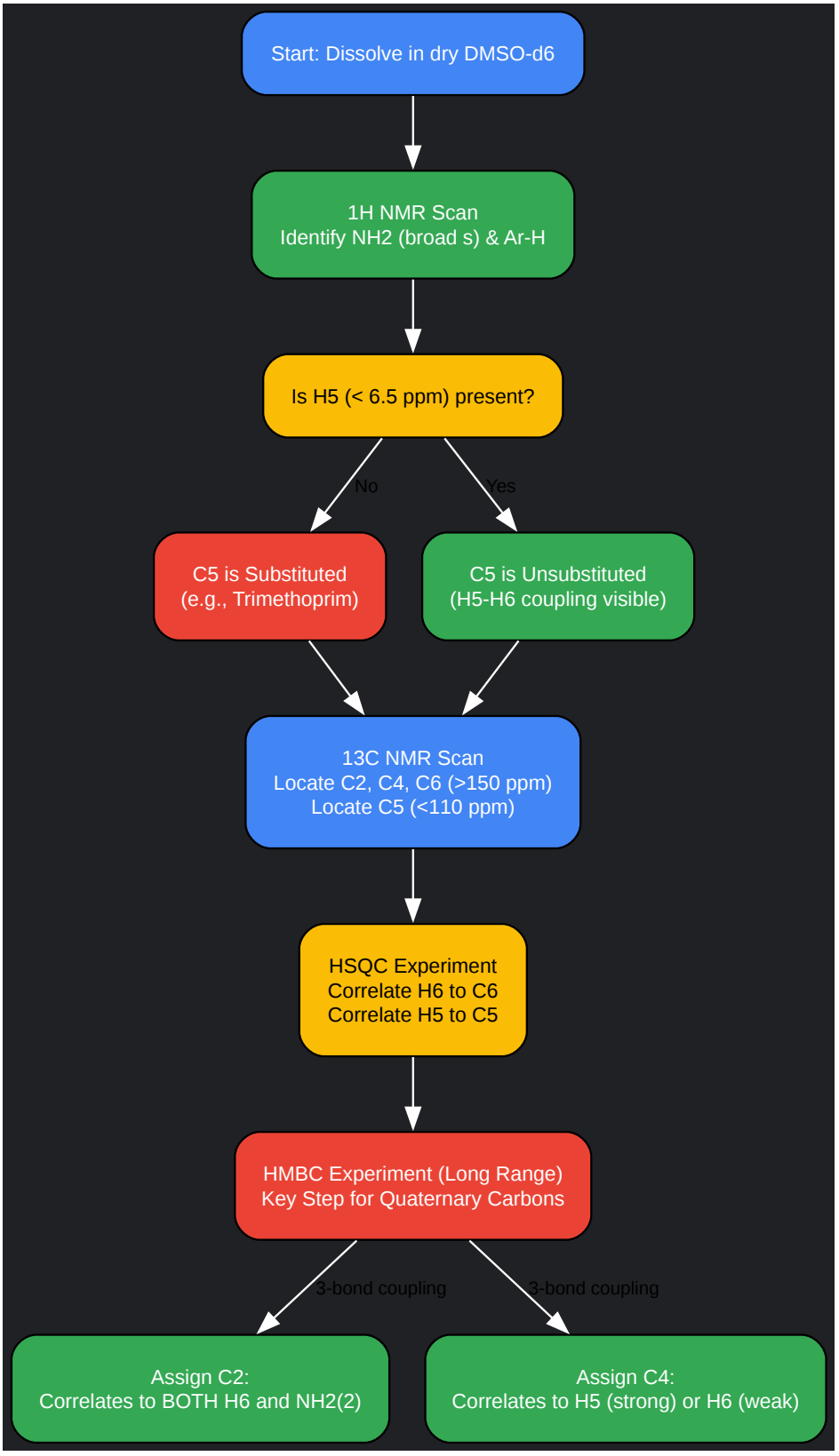
Part 4: Advanced Assignment Workflow (2D NMR)

To unambiguously assign the structure, particularly distinguishing between C2 and C4 substituents, a specific 2D workflow is required.

The Assignment Logic Diagram

The following Graphviz diagram illustrates the decision tree for assigning the pyrimidine core.

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Figure 1: Logical workflow for the structural assignment of diaminopyrimidines, prioritizing the identification of the shielded C5 position.

Part 5: Validated Experimental Protocol

This protocol ensures reproducibility and minimizes artifacts caused by moisture or aggregation.

Sample Preparation

- Mass: Weigh 5–10 mg of the diaminopyrimidine.
- Solvent: Use 0.6 mL of DMSO-

  (99.9% D).
  - Note: Do not use "old" DMSO from a loosely capped bottle; it absorbs atmospheric water which exchanges with

    .
- Vortex: Vortex for 30 seconds. If the solution is cloudy, sonicate for 5 minutes.
  - Self-Validating Step: Hold the tube against a text background. If you cannot read the text clearly through the liquid, the sample is a suspension, and line broadening will occur. Filter or dilute.

Acquisition Parameters (400 MHz+)

- Temperature: 298 K (25°C).
  - Troubleshooting: If

    peaks are extremely broad, raise the temperature to 313 K (40°C) to sharpen them via fast exchange, or lower to 273 K (0°C) to freeze the rotamers (though solubility may suffer).
- Relaxation Delay (D1): Set to 2.0 seconds minimum. The quaternary carbons (C2, C4, C6) have long T1 relaxation times. Short D1 values will suppress their signals in 13C scans.

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- Scans (NS):
  - 1H: 16 scans.
  - 13C: 1024 scans minimum (due to low solubility and quaternary carbons).

The D2O Shake Test (Diagnostic)

To confirm which signals are

:

- Acquire the standard 1H spectrum in DMSO-

  .[3]
- Add 1 drop of

  to the tube.
- Shake and re-acquire immediately.
- Result: Signals at 6–8 ppm that disappear or diminish significantly are the exchangeable amino protons.

Part 6: Case Study Data – Trimethoprim Analog

The following table summarizes the expected chemical shifts for a 2,4-diamino-5-substituted pyrimidine (like Trimethoprim) in DMSO-

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Position	Atom	(ppm)	Multiplicity	Assignment Logic
2-NH2	1H	6.0 - 6.3	Broad Singlet	Exchangeable; upfield of 4-NH2.
4-NH2	1H	6.5 - 7.2	Broad Singlet	Exchangeable; H-bonded to N3.
H6	1H	7.5 - 7.8	Singlet	Deshielded by N1; no coupling if C5 is substituted.
C2	13C	~162.0	Quaternary	HMBC correlation to H6 (weak) and 2-NH2.
C4	13C	~162.5	Quaternary	HMBC correlation to H6 (strong 3-bond).
C6	13C	~156.0	CH	HSQC correlation to H6.
C5	13C	~105.0	Quaternary	Shielded by 4-NH2 and 5-substituent.

References

- Solvent Effects on Amino Protons: Abraham, R. J., et al. (2006). 1H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent on 1H chemical shifts. Magnetic Resonance in Chemistry. Link
- Solvent Impurities & Data: Babij, N. R., et al. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Journal of Organic Chemistry. Link

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- Tautomerism in Heterocycles: Claramunt, R. M., et al. (2006). The Use of NMR Spectroscopy to Study Tautomerism. Current Organic Chemistry. Link
- Chemical Shift Data: Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[4][5] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. Journal of Organic Chemistry. Link

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Sources

- 1. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 2. Pyrimidine(289-95-2) 13C NMR spectrum [chemicalbook.com]
- 3. mason.gmu.edu [mason.gmu.edu]
- 4. scs.illinois.edu [scs.illinois.edu]
- 5. thieme-connect.de [thieme-connect.de]
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